

# Fenmetozole Hydrochloride: A Review of Publicly Available Safety and Toxicological Data

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Fenmetozole Hydrochloride

Cat. No.: B1672514

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An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the publicly available safety and toxicological information on **Fenmetozole Hydrochloride**. A comprehensive search of scientific literature and public databases has revealed a significant lack of detailed, quantitative toxicological data for this compound. Therefore, the core requirements for a detailed technical guide, including in-depth data tables and experimental protocols, cannot be fully met at this time. This guide will instead focus on presenting the limited available information and highlighting the existing data gaps.

## Introduction

Fenmetozole, also known as DH-524, is a chemical compound for which there is a notable absence of extensive safety and toxicology data in the public domain. While its chemical structure is known, detailed preclinical and clinical studies outlining its safety profile are not readily available in published scientific literature or regulatory databases. This document aims to provide a concise overview of the information that could be retrieved and to identify the areas where crucial toxicological data is missing.

## Physicochemical Properties

A summary of the basic chemical and physical properties of **Fenmetozole Hydrochloride** is presented in Table 1. This information is typically found in chemical supplier databases and provides a foundational understanding of the compound.

Table 1: Physicochemical Properties of **Fenmetozole Hydrochloride**

Property	Value
Chemical Name	Fenmetozole Hydrochloride
Synonyms	DH-524
Molecular Formula	C10H11Cl2N3O
Molecular Weight	276.12 g/mol
CAS Number	23712-05-2
Physical State	Solid (presumed)
Solubility	Data not available
Melting Point	Data not available
Boiling Point	Data not available

## Safety and Toxicology Data

A thorough search for toxicological data on **Fenmetozole Hydrochloride** yielded minimal specific information. The following sections summarize the current state of knowledge.

### Acute Toxicity

No quantitative data from acute toxicity studies (e.g., LD50 values) for **Fenmetozole Hydrochloride** administered via oral, dermal, or inhalation routes were found in the public domain.

### Chronic Toxicity

Information regarding the effects of repeated or long-term exposure to **Fenmetozole Hydrochloride** is not publicly available. There are no published chronic toxicity studies in any

animal species.

## Genotoxicity

There are no publicly available studies assessing the genotoxic potential of **Fenmetozole Hydrochloride**. Standard genotoxicity assays, such as the Ames test, chromosomal aberration test, or in vivo micronucleus test, have not been reported for this compound in the scientific literature.

## Carcinogenicity

No carcinogenicity studies for **Fenmetozole Hydrochloride** have been identified in the public record. The long-term potential for this compound to cause cancer is unknown.

## Reproductive and Developmental Toxicity

There is no available information on the potential effects of **Fenmetozole Hydrochloride** on fertility, reproduction, or embryonic development.

## Mechanism of Action and Signaling Pathways

The mechanism of action of **Fenmetozole Hydrochloride** has not been elucidated in publicly available scientific literature. Consequently, there is no information on its primary molecular targets or the signaling pathways it may modulate.

## Experimental Protocols

Due to the absence of published toxicology studies, no detailed experimental protocols for the safety assessment of **Fenmetozole Hydrochloride** can be provided.

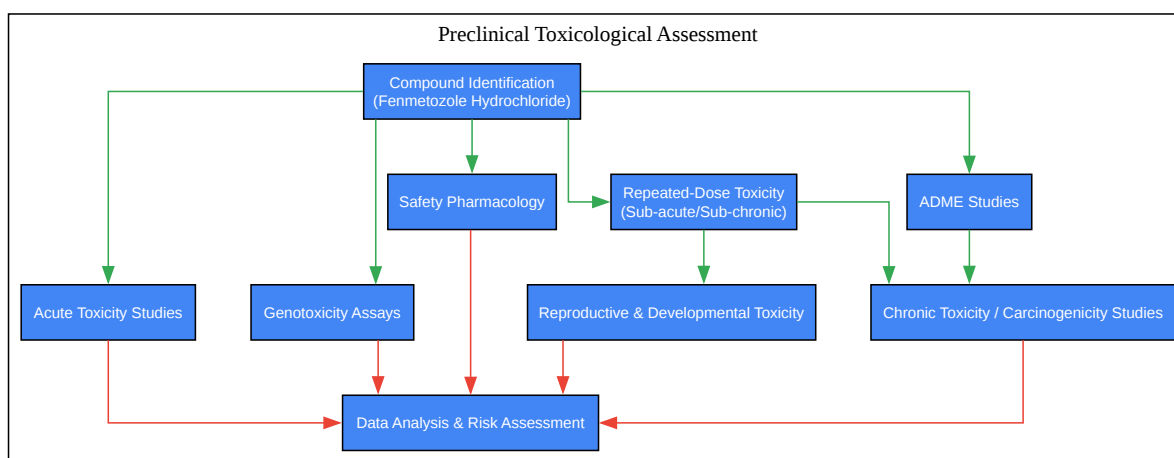
## Data Gaps and Future Directions

The lack of publicly available safety and toxicology data for **Fenmetozole Hydrochloride** represents a significant information gap. To adequately characterize its safety profile for any potential application, a comprehensive set of toxicological studies would be required, following established international guidelines (e.g., OECD, ICH). These studies would include, but not be limited to:

- Acute toxicity studies in at least two species via relevant routes of exposure.
- Repeated-dose toxicity studies (sub-acute, sub-chronic, and chronic) to identify target organs and establish a No-Observed-Adverse-Effect Level (NOAEL).
- A battery of genotoxicity tests to assess mutagenic and clastogenic potential.
- Carcinogenicity bioassays in rodents.
- Reproductive and developmental toxicity studies.
- Safety pharmacology studies to investigate potential effects on vital physiological systems.
- ADME (Absorption, Distribution, Metabolism, and Excretion) studies to understand its pharmacokinetic profile.

## Logical Relationship: The Path to Toxicological Assessment

The following diagram illustrates the logical workflow for a comprehensive toxicological evaluation of a compound like **Fenmetozole Hydrochloride**, for which there is currently limited data.



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Caption: A logical workflow for the comprehensive toxicological assessment of a chemical compound.

## Conclusion

While **Fenmetozole Hydrochloride** is a known chemical entity, there is a profound lack of publicly accessible safety and toxicology data. This absence of information prevents a thorough assessment of its potential hazards to human health and the environment. The scientific community and drug development professionals should be aware of this significant data gap. Any future consideration of this compound for research or development would necessitate a comprehensive toxicological evaluation starting from foundational in vitro and in vivo studies.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)